

In-Depth Technical Guide: Thi-DPPY (CAS 2307699-34-7)

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Compound of Interest

Compound Name: Thi-DPPY

Cat. No.: B12395914

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Introduction

Thi-DPPY (CAS: 2307699-34-7) is a potent and orally active small molecule inhibitor targeting Janus kinase 3 (JAK3) and Bruton's tyrosine kinase (BTK). Exhibiting significant anti-inflammatory and anti-proliferative properties, **Thi-DPPY** has emerged as a promising therapeutic candidate, particularly for the treatment of idiopathic pulmonary fibrosis (IPF). This technical guide provides a comprehensive overview of the available data on **Thi-DPPY**, including its biological activity, mechanism of action, and relevant experimental protocols.

Core Compound Information

Property	Value
CAS Number	2307699-34-7
Chemical Name	N-(3-((2-((3-chloro-4-(3-(morpholin-4-yl)propoxy)phenyl)amino)thieno[3,2-d]pyrimidin-4-yl)oxy)phenyl)acrylamide
Molecular Formula	C28H28ClN5O4S
Mechanism of Action	JAK3 and BTK inhibitor

Quantitative Biological Activity

The inhibitory and anti-proliferative activities of **Thi-DPPY** have been characterized in various assays. The key quantitative data are summarized in the table below.

Assay	Target/Cell Line	IC50 Value	Reference
Kinase Inhibition Assay	JAK3	1.38 nM	[1] [2]
Kinase Inhibition Assay	BTK	62.4 nM	[1] [2]
Cell Proliferation Assay	Human Bronchial Epithelial (HBE) Cells	39.0 μ M	[2]

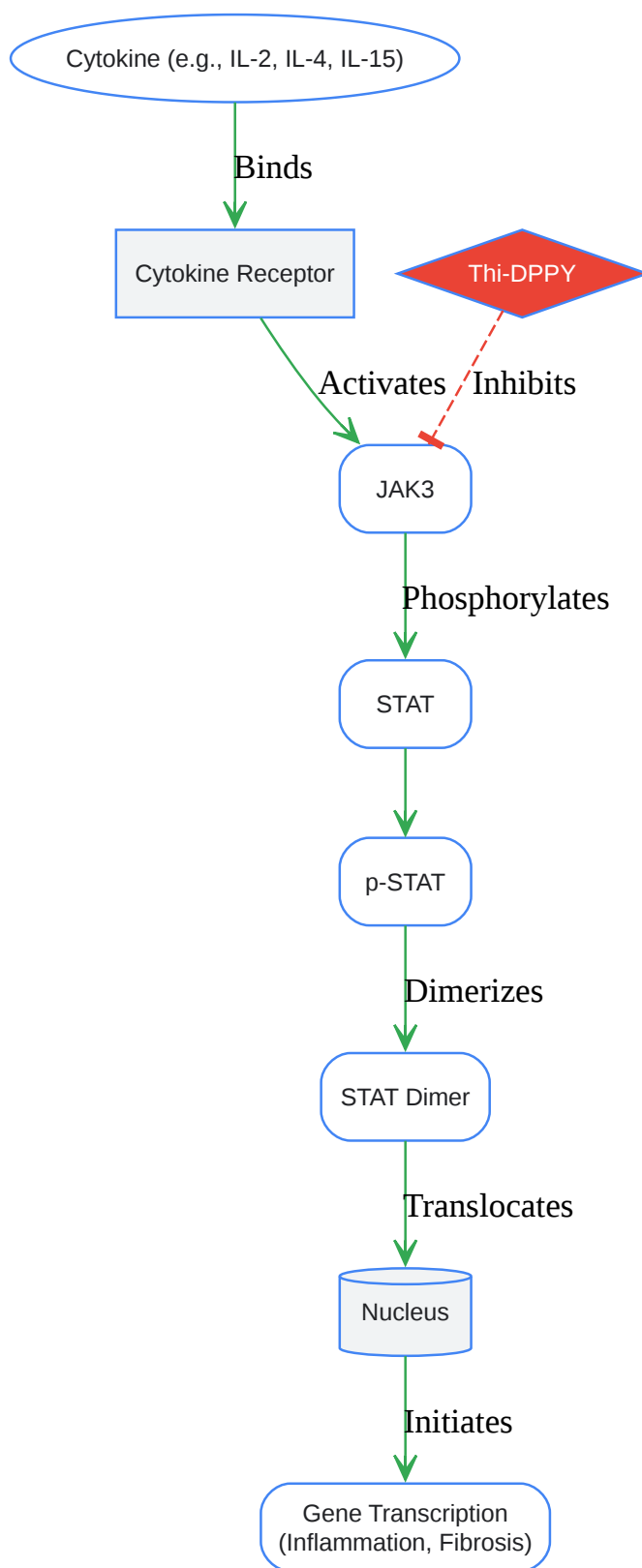
Preclinical In Vivo Efficacy

Thi-DPPY has demonstrated significant efficacy in a preclinical mouse model of bleomycin-induced pulmonary fibrosis.[\[2\]](#)

Animal Model	Dosing Regimen	Key Findings	Reference
Bleomycin-induced pulmonary fibrosis in mice	30 and 60 mg/kg, once daily for 14 days (oral gavage)	- Attenuated pulmonary morphology changes. - Reduced collagen deposition in the lung. - Dose-dependent decrease in the expression of IL-6, IL-17A, and TNF-α in lung tissue.	[2]

Signaling Pathway

Thi-DPPY exerts its therapeutic effects primarily through the inhibition of the JAK3-STAT signaling pathway, which is a critical mediator of inflammatory responses and fibrosis.



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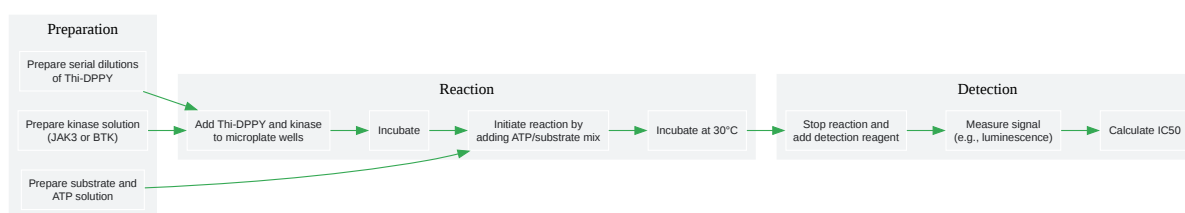
Caption: Inhibition of the JAK3-STAT signaling pathway by **Thi-DPPY**.

Experimental Protocols

The following are representative protocols for key experiments used to characterize **Thi-DPPY**.

Kinase Inhibition Assay (Representative Protocol)

This protocol describes a typical in vitro kinase assay to determine the IC₅₀ value of an inhibitor.



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Caption: Workflow for a typical in vitro kinase inhibition assay.

Methodology:

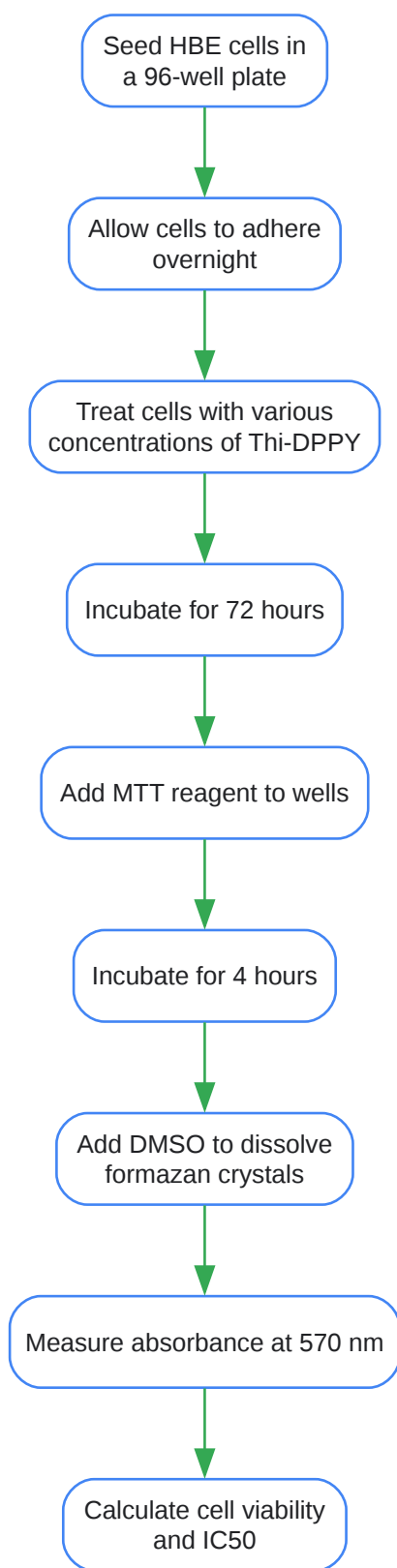
- **Compound Preparation:** Prepare a series of dilutions of **Thi-DPPY** in DMSO.
- **Reaction Setup:** In a 96-well plate, add the kinase (recombinant human JAK3 or BTK), a suitable peptide substrate, and the diluted **Thi-DPPY**.
- **Reaction Initiation:** Initiate the kinase reaction by adding a solution of ATP.
- **Incubation:** Incubate the reaction mixture at 30°C for a specified time (e.g., 60 minutes).
- **Detection:** Stop the reaction and measure the amount of phosphorylated substrate. This can be done using various methods, such as ADP-Glo™ Kinase Assay (Promega), which

measures ADP production as an indicator of kinase activity.

- Data Analysis: Plot the percentage of kinase inhibition against the logarithm of the **Thi-DPPY** concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Cell Proliferation Assay (Representative Protocol)

This protocol outlines a method to assess the anti-proliferative effects of **Thi-DPPY** on a cell line.



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Caption: Workflow for an MTT-based cell proliferation assay.

Methodology:

- **Cell Seeding:** Seed Human Bronchial Epithelial (HBE) cells into a 96-well plate at a suitable density and allow them to attach overnight.
- **Compound Treatment:** Replace the medium with fresh medium containing various concentrations of **Thi-DPPY**.
- **Incubation:** Incubate the cells for 72 hours.
- **MTT Assay:** Add MTT solution to each well and incubate for 4 hours to allow the formation of formazan crystals.
- **Solubilization:** Add DMSO to each well to dissolve the formazan crystals.
- **Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle-treated control and determine the IC50 value by plotting viability against the logarithm of **Thi-DPPY** concentration.

In Vivo Model of Bleomycin-Induced Pulmonary Fibrosis (Representative Protocol)

This protocol provides a general outline for inducing and evaluating pulmonary fibrosis in mice.

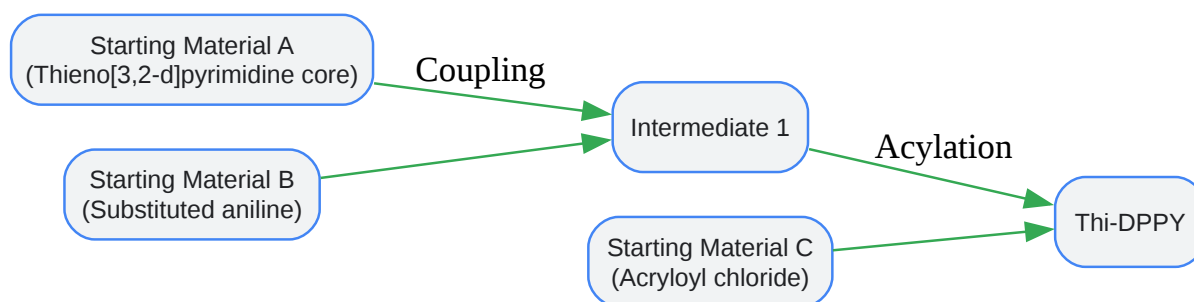
Methodology:

- **Induction of Fibrosis:** Anesthetize mice and intratracheally instill a single dose of bleomycin to induce lung injury and subsequent fibrosis.
- **Compound Administration:** Beginning on a predetermined day post-bleomycin administration (e.g., day 7), administer **Thi-DPPY** orally (e.g., by gavage) once daily for a specified duration (e.g., 14 days). A control group receives the vehicle.
- **Euthanasia and Sample Collection:** At the end of the treatment period, euthanize the mice and collect lung tissue and bronchoalveolar lavage fluid (BALF).

- **Histological Analysis:** Fix a portion of the lung tissue in formalin, embed in paraffin, and stain with Masson's trichrome to assess collagen deposition and lung architecture.
- **Biochemical Analysis:** Homogenize a portion of the lung tissue to measure the levels of inflammatory cytokines (e.g., IL-6, IL-17A, TNF- α) by ELISA.
- **Data Analysis:** Compare the histological scores and cytokine levels between the **Thi-DPPY**-treated groups and the vehicle-treated control group.

Synthesis

The synthesis of **Thi-DPPY** involves a multi-step process. A plausible synthetic route is outlined below.



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Caption: A plausible synthetic scheme for **Thi-DPPY**.

A detailed, step-by-step synthesis protocol is not publicly available in the referenced literature. The synthesis would likely involve the coupling of a functionalized thieno[3,2-d]pyrimidine core with a substituted aniline, followed by acylation to introduce the acrylamide group.

Conclusion

Thi-DPPY is a potent dual inhibitor of JAK3 and BTK with promising in vitro and in vivo activity. Its demonstrated efficacy in a preclinical model of idiopathic pulmonary fibrosis highlights its potential as a novel therapeutic agent for this debilitating disease. Further investigation into its pharmacokinetic profile and detailed mechanism of action is warranted to support its clinical development. This technical guide provides a summary of the currently available data to aid

researchers and drug development professionals in their evaluation and potential future studies of this compound.

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References

- [1. Maiwei Yangfei decoction prevents bleomycin-induced pulmonary fibrosis in mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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